

An In-Depth Technical Guide to 4'-Cyano-2-phenylacetophenone

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Compound of Interest

Compound Name: 4'-Cyano-2-phenylacetophenone

CAS No.: 60694-99-7

Cat. No.: B1311300

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Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **4'-Cyano-2-phenylacetophenone** (CAS No. 60694-99-7).

Designed for researchers, medicinal chemists, and professionals in drug development, this document delves into the compound's structural attributes, spectroscopic signature, and chemical reactivity. By synthesizing theoretical knowledge with practical insights, this guide aims to serve as a critical resource for leveraging this versatile molecule in advanced scientific research and development projects.

Introduction and Strategic Importance

4'-Cyano-2-phenylacetophenone is an aromatic ketone characterized by a sophisticated molecular architecture. It incorporates a phenylacetyl group attached to a benzonitrile moiety, creating a scaffold with multiple reactive centers. The presence of the electron-withdrawing cyano group, a reactive ketone, and two aromatic rings makes this compound a highly valuable intermediate in organic synthesis.^[1] Its structural motifs are prevalent in various biologically active molecules, positioning it as a key building block for the synthesis of novel therapeutic

agents and functional materials.[1][2] Understanding its chemical behavior is paramount for its effective utilization in complex synthetic pathways.

Physicochemical and Structural Properties

The fundamental properties of **4'-Cyano-2-phenylacetophenone** are summarized below. This data provides the foundational knowledge for its handling, characterization, and application in experimental settings.

Property	Value	Source
IUPAC Name	4-(2-Phenylacetyl)benzonitrile	MOLBASE[3]
CAS Number	60694-99-7	MOLBASE[3]
Molecular Formula	C ₁₅ H ₁₁ NO	MOLBASE[3]
Molecular Weight	221.26 g/mol	MOLBASE[3]
Canonical SMILES	<chem>C1=CC=C(C=C1)CC(=O)C2=CC=C(C=C2)C#N</chem>	-
Hazard Information	Irritant	-

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Synthesis and Purification

While specific, peer-reviewed synthesis protocols for **4'-Cyano-2-phenylacetophenone** are not abundant in the literature, its structure suggests several viable synthetic strategies rooted in fundamental organic reactions. The Suzuki-Miyaura cross-coupling reaction presents a highly efficient and modular approach.[4]

Proposed Synthetic Workflow: Suzuki-Miyaura Coupling

This method involves the palladium-catalyzed coupling of an aryl boronic acid with an aryl halide.[5] For this target molecule, the most logical disconnection is between the carbonyl carbon and the cyano-bearing phenyl ring.

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Experimental Protocol (Hypothetical)

- Reaction Setup: To a degassed solution of 4-bromobenzonitrile (1.0 eq) and a suitable boronic acid precursor in a toluene/water mixture, add a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.05 eq) and a base like potassium carbonate (2.0 eq).[\[6\]](#)
- Reaction Execution: Heat the mixture under an inert atmosphere (e.g., Nitrogen or Argon) at 80-100 °C for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up: After cooling to room temperature, separate the organic layer. Wash the organic phase sequentially with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The resulting crude product should be purified by column chromatography on silica gel, using a solvent system such as hexane/ethyl acetate to yield the pure **4'-Cyano-2-phenylacetophenone**.[\[7\]](#)

Causality Behind Choices:

- Catalyst: Palladium(0) complexes are chosen for their proven efficacy in catalyzing the C-C bond formation in Suzuki reactions.[\[8\]](#)
- Base: An aqueous base is crucial for the transmetalation step of the catalytic cycle, activating the boronic acid component.[\[6\]](#)
- Solvent System: A biphasic solvent system like toluene/water is often used to dissolve both the organic substrates and the inorganic base.[\[6\]](#)

An alternative and classic approach is the Friedel-Crafts Acylation, which involves the reaction of 4-phenylbenzonitrile with phenylacetyl chloride in the presence of a strong Lewis acid

catalyst like aluminum chloride (AlCl_3).^{[9][10]} Care must be taken as the cyano group can coordinate with the Lewis acid, potentially deactivating it.

Spectroscopic Characterization

Detailed experimental spectra for **4'-Cyano-2-phenylacetophenone** are not widely published. However, its characteristic spectral features can be predicted based on its functional groups and by comparison with analogous structures.

Spectroscopic Data (Predicted & Comparative)	
¹ H NMR	Predicted chemical shifts (δ) in CDCl ₃ would include: a singlet for the methylene protons (-CH ₂ -) around 4.0-4.5 ppm, and complex multiplets for the aromatic protons between 7.2-8.0 ppm. The protons on the cyano-substituted ring are expected to be further downfield due to the electron-withdrawing effect of the nitrile.
¹³ C NMR	Predicted signals would include: a peak for the nitrile carbon (-C≡N) around 118 ppm, a ketone carbonyl signal (-C=O) near 195-200 ppm, and multiple signals in the aromatic region (125-140 ppm). The methylene carbon would appear around 45 ppm.
Infrared (IR)	Key vibrational frequencies (cm ⁻¹) are expected at: ~2230 cm ⁻¹ (sharp, strong) for the C≡N stretch, and ~1690 cm ⁻¹ (strong) for the C=O (aryl ketone) stretch. Aromatic C-H and C=C stretches would also be present.
Mass Spec. (MS)	The molecular ion peak [M] ⁺ would be observed at m/z = 221. Key fragmentation patterns would likely involve the cleavage of the bond between the carbonyl and the methylene group (α-cleavage), leading to fragments such as the phenylacetyl cation (C ₈ H ₇ O ⁺ , m/z=119) and the 4-cyanobenzoyl cation (C ₈ H ₄ NO ⁺ , m/z=120).

Chemical Reactivity and Mechanistic Insights

The unique arrangement of functional groups in **4'-Cyano-2-phenylacetophenone** dictates its reactivity, offering multiple avenues for synthetic transformations.

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- **The Ketone Moiety:** The carbonyl group is a primary site for nucleophilic attack. It can be reduced to a secondary alcohol using agents like sodium borohydride, providing a route to chiral compounds.^[4] The adjacent methylene protons are acidic and can be deprotonated to form an enolate, enabling α -alkylation or condensation reactions.
- **The Cyano Group:** This versatile functional group is a synthetic linchpin. It can be hydrolyzed under acidic or basic conditions to form a carboxylic acid or reduced to a primary amine using catalysts like H_2 /Raney Ni or reagents like $LiAlH_4$. These transformations open pathways to amides, esters, and other nitrogen-containing heterocycles, which are of significant interest in medicinal chemistry.^[11]
- **The Aromatic Systems:** Both phenyl rings can undergo electrophilic aromatic substitution. The reactivity and regioselectivity will be influenced by the existing substituents. The cyano-substituted ring is deactivated towards electrophilic attack, while the other phenyl ring remains more susceptible.

Applications in Research and Drug Development

The trifunctional nature of **4'-Cyano-2-phenylacetophenone** makes it an attractive scaffold for constructing complex molecular architectures.

- **Intermediate for Heterocyclic Synthesis:** The ketone and nitrile functionalities can be used in tandem to construct various heterocyclic rings, such as pyridines, pyrimidines, and imidazoles, which form the core of many pharmaceutical agents.^[12]
- **Scaffold for Bioactive Molecules:** Diaryl ketone structures are known pharmacophores in various drug classes. The presence of the cyano group provides a handle for modulating properties like solubility, polarity, and metabolic stability, or for introducing further pharmacophoric elements. Compounds containing cyano groups are frequently explored for their potential as anticancer, antibacterial, and antifungal agents.^{[1][13]}
- **Progenitor for P2X₇ Antagonists:** Notably, the 2-phenylacetyl moiety, when combined with a piperazine core, has been integral to the design of P2X₇ receptor antagonists.^[14] While not a direct analog, **4'-Cyano-2-phenylacetophenone** represents a structurally related starting point or fragment for designing novel modulators of such targets.

Conclusion

4'-Cyano-2-phenylacetophenone is a strategically important chemical intermediate with significant potential in synthetic and medicinal chemistry. Its well-defined reactive sites—the ketone, the nitrile, and the aromatic rings—offer a robust platform for molecular elaboration. While detailed characterization data is sparse in public domains, its properties and reactivity can be reliably predicted from established chemical principles. This guide provides the foundational knowledge and strategic insights necessary for researchers to effectively harness the synthetic utility of this versatile compound in the pursuit of novel scientific discoveries.

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